

Application Note: Step-by-Step Synthesis of N-Hydroxy-5-methylpyridine-2-carboxamide

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Compound of Interest

Compound Name: *N-Hydroxy-5-methylpyridine-2-carboxamide*

Cat. No.: *B13293648*

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Abstract

This application note details the optimized synthetic protocol for **N-Hydroxy-5-methylpyridine-2-carboxamide** (also known as 5-methylpicolinohydroxamic acid), a structural analog of known histone deacetylase (HDAC) inhibitors and metalloenzyme chelators. The method utilizes a robust, two-step sequence starting from commercially available 5-methylpicolinic acid. Key improvements in this protocol include a controlled hydroxaminolysis procedure that minimizes O-acylation side products and a metal-free workup strategy to prevent premature chelation, ensuring high purity (>98%) suitable for biological screening.

Introduction & Retrosynthetic Analysis

Hydroxamic acids are critical pharmacophores in drug discovery, serving as zinc-binding groups (ZBG) in HDAC inhibitors and siderophores. The synthesis of pyridine-based hydroxamic acids presents specific challenges, notably the risk of forming O-acyl species or inducing hydrolysis under harsh basic conditions.

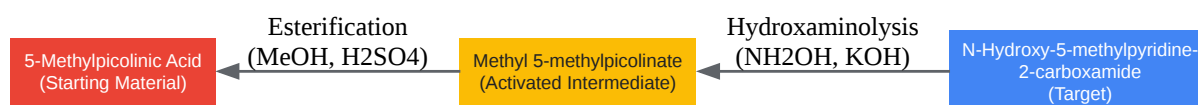
The 5-methyl substitution on the pyridine ring introduces a mild electron-donating effect (

), which slightly deactivates the carbonyl carbon compared to the unsubstituted picolinate. Consequently, the conversion requires optimized stoichiometry of hydroxylamine to drive the equilibrium forward without necessitating elevated temperatures that degrade the labile N-O bond.

Retrosynthetic Strategy

The synthesis is disconnected into two logical stages:

- Activation: Conversion of the carboxylic acid to a methyl ester to enhance electrophilicity.
- Displacement: Nucleophilic acyl substitution by hydroxylamine (hydroxaminolysis).



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Figure 1: Retrosynthetic disconnection showing the transformation from the carboxylic acid precursor.

Materials & Reagents

All reagents must be ACS grade or higher. Caution: Hydroxylamine derivatives are potential explosion hazards upon concentration; never heat residue to dryness.

Reagent	CAS No.[1][2][3][4]	Purity	Role
5-Methylpicolinic acid	4434-13-3	>97%	Starting Material
Methanol (anhydrous)	67-56-1	>99.8%	Solvent
Sulfuric Acid (conc.)	7664-93-9	98%	Catalyst (Step 1)
Hydroxylamine HCl	5470-11-1	99%	Nucleophile Source
Potassium Hydroxide	1310-58-3	>85%	Base
Amberlyst-15 (H+)	N/A	-	Optional Neutralization

Experimental Protocols

Protocol 1: Synthesis of Methyl 5-methylpicolinate

Objective: To create the activated ester intermediate.

Reaction:

- Setup: Equip a 250 mL round-bottom flask (RBF) with a magnetic stir bar and a reflux condenser topped with a drying tube (CaCl₂).
- Dissolution: Charge the flask with 5-methylpicolinic acid (5.0 g, 36.5 mmol) and Methanol (50 mL).
- Catalyst Addition: Cool the solution to 0°C in an ice bath. Add conc. H₂SO₄ (2.0 mL) dropwise over 5 minutes. Exothermic reaction.
- Reflux: Heat the mixture to reflux (65°C) for 6–8 hours. Monitor by TLC (SiO₂, 50% EtOAc/Hexane) until the acid spot disappears.
- Workup:
 - Concentrate the solvent to ~10 mL under reduced pressure.
 - Pour the residue into ice-cold saturated NaHCO₃ solution (100 mL) to neutralize (pH ~8).

- Extract with Ethyl Acetate (3 × 50 mL).
- Dry combined organics over anhydrous Na_2SO_4 , filter, and concentrate in vacuo.
- Yield: Expect 5.2–5.4 g (94–98%) of a pale yellow oil or low-melting solid. Use directly in Step 2.

Protocol 2: Hydroxaminolysis to N-Hydroxy-5-methylpyridine-2-carboxamide

Objective: Selective formation of the hydroxamic acid.

Reaction:

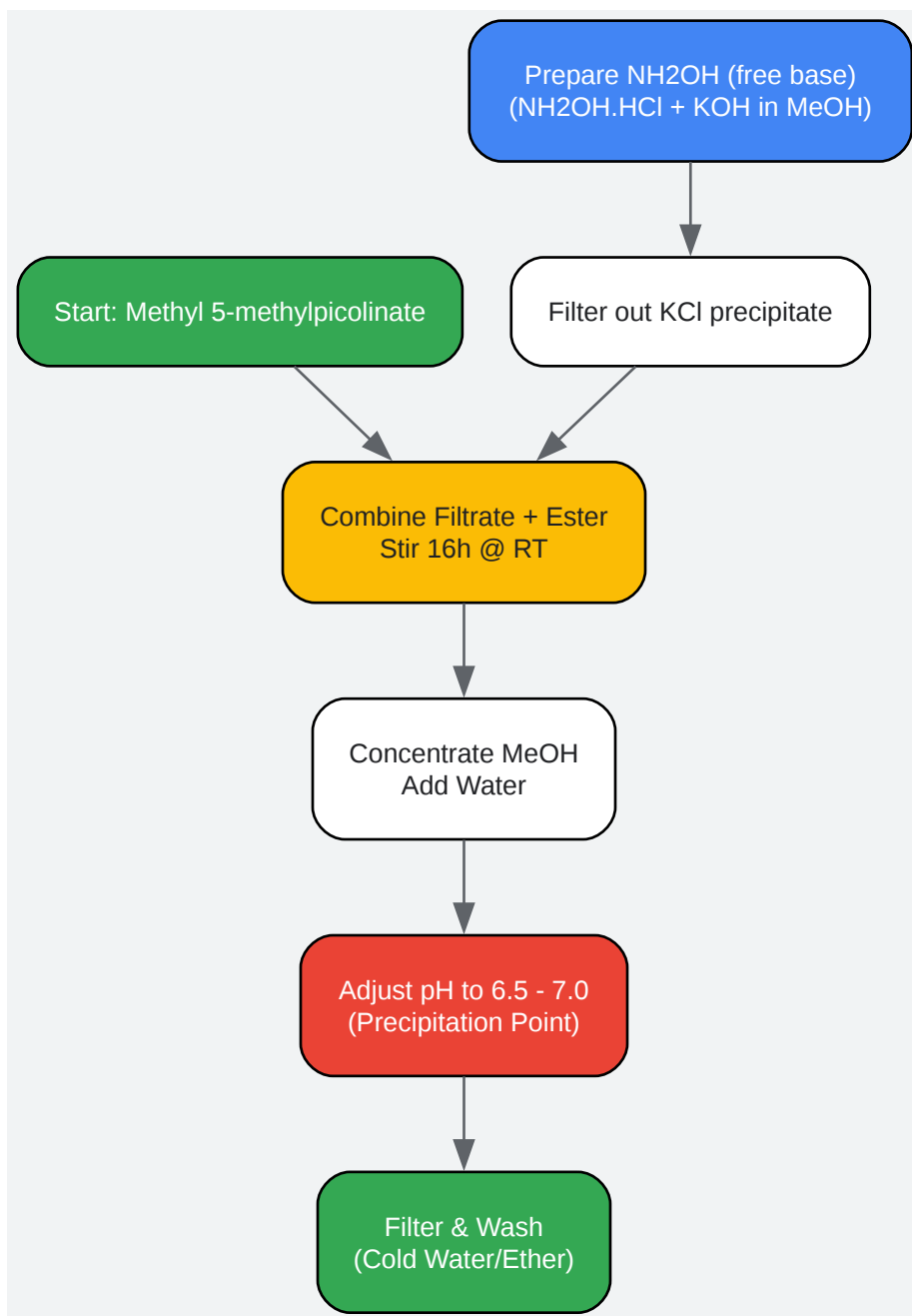
Critical Mechanism Note: The reaction proceeds via the formation of free hydroxylamine in situ. A large excess of hydroxylamine (3–5 equivalents) is used to favor the N-acylation over O-acylation and to drive the equilibrium against the leaving group (methoxide).

Step-by-Step Procedure:

- Preparation of Hydroxylamine Solution:
 - In a 100 mL Erlenmeyer flask, dissolve Hydroxylamine hydrochloride (4.67 g, 67.2 mmol, 4.0 eq) in Methanol (25 mL).
 - In a separate vessel, dissolve KOH (5.6 g, 100 mmol) in Methanol (15 mL). Note: KOH is preferred over NaOH for solubility in MeOH.
 - Cool both solutions to 0°C.
 - Slowly add the KOH solution to the Hydroxylamine solution. A white precipitate (KCl) will form immediately.
 - Stir for 15 minutes at 0°C, then filter rapidly through a sintered glass funnel to remove KCl. Collect the clear filtrate (free NH_2OH in MeOH).
- Coupling Reaction:

- Place Methyl 5-methylpicolinate (2.54 g, 16.8 mmol, 1.0 eq) in a 100 mL RBF.
- Add the freshly prepared hydroxylamine filtrate to the ester dropwise at 0°C.
- Allow the mixture to warm to room temperature (20–25°C) and stir for 12–16 hours.
- Monitoring: Check TLC (DCM:MeOH 9:1). The product is significantly more polar than the ester and will stain ferric chloride positive (red/purple color).
- Workup & Isolation (The "pH Swing" Method):
 - The reaction mixture currently contains the potassium salt of the hydroxamic acid.
 - Concentrate the methanol to approximately 1/3 of the original volume (do not dry completely).
 - Dilute with Water (10 mL) and cool to 0°C.
 - Carefully acidify with 1N HCl or Acetic Acid to pH 6.5–7.0.
 - Observation: The product should precipitate as an off-white solid at this pH.
 - Filtration: Filter the solid and wash with cold water (2 × 5 mL) and cold ether (2 × 5 mL) to remove unreacted ester.
- Purification:
 - Recrystallize from Methanol/Water (1:1) if necessary.
 - Dissolve in minimum hot MeOH, add hot water until turbid, and cool slowly to 4°C.

Process Visualization



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Figure 2: Operational workflow for the hydroxaminolysis step.

Characterization & Quality Control

To validate the synthesis, the following analytical parameters should be met.

Parameter	Specification	Method
Appearance	White to off-white crystalline solid	Visual
Purity	>98%	HPLC (C18, ACN/H2O gradient)
Mass Spec	[M+H] ⁺ = 153.15 (Calc.)	ESI-MS
Iron Test	Deep Red/Purple Complex	FeCl ₃ stain on TLC

Expected ¹H NMR (DMSO-d₆, 400 MHz):

- δ 11.30 (br s, 1H, -NHOH)
- δ 9.05 (br s, 1H, -NOH)
- δ 8.45 (d, J=2.0 Hz, 1H, Py-H6)
- δ 7.85 (d, J=8.0 Hz, 1H, Py-H3)
- δ 7.72 (dd, J=8.0, 2.0 Hz, 1H, Py-H4)
- δ 2.36 (s, 3H, -CH₃)

Note: The hydroxamic acid protons are exchangeable and may appear as a single broad peak or vary in shift depending on concentration and water content.

Expert Notes & Troubleshooting

- **Temperature Control:** Do not heat the hydroxaminolysis reaction above 40°C. Higher temperatures promote the Lossen rearrangement or hydrolysis back to the carboxylic acid.
- **pH Sensitivity:** Hydroxamic acids are amphoteric. If the pH drops below 5 during workup, the protonated pyridine nitrogen may increase water solubility, preventing precipitation. If pH > 9, the hydroxamate salt remains soluble. Careful titration to pH 7 is the key to high yield.

- Metal Contamination: Hydroxamic acids are potent chelators. Use glass spatulas and avoid metal needles during the final workup to prevent pink/red discoloration indicative of Iron(III) complexes.

References

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